

# Commercial Suppliers and Technical Applications of Ammelide-13C3: A Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Ammelide-13C3

Cat. No.: B565212

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the procurement of high-purity, isotopically labeled compounds is a critical step in ensuring the accuracy and reliability of experimental results. **Ammelide-13C3**, a labeled analog of the melamine impurity and metabolite ammelide, serves as an essential internal standard in a variety of analytical methods, particularly in food safety and toxicology studies. This technical guide provides an in-depth overview of commercial suppliers of **Ammelide-13C3**, its quality specifications, and detailed experimental protocols for its application.

## Commercial Availability and Specifications

**Ammelide-13C3** is available from several reputable biochemical and chemical suppliers. The product is typically supplied as a solid with high isotopic and chemical purity, suitable for use in sensitive analytical techniques such as mass spectrometry. Key suppliers and their product specifications are summarized below for easy comparison.

Supplier	Product Name	CAS Number	Molecular Formula	Isotopic Purity	Chemical Purity (Assay)	Key Properties
Sigma-Aldrich	Ammelide- <sup>13</sup> C <sub>3</sub>	1173021-81-2	<sup>13</sup> C <sub>3</sub> H <sub>4</sub> N <sub>4</sub> O <sub>2</sub>	99 atom % <sup>13</sup> C	95% (CP)	Form: solid, mp: 320-330 °C (Sublimes), Mass shift: M+3
US Biological Life Sciences	Ammelide- <sup>13</sup> C <sub>3</sub>	Not explicitly listed, but offered as a labeled related compound of Melamine		( <sup>13</sup> C) <sub>3</sub> H <sub>4</sub> N <sub>4</sub> O <sub>2</sub>	Not specified	Highly Purified
Santa Cruz Biotechnology	Ammelide- <sup>13</sup> C <sub>3</sub>	1173021-81-2	( <sup>13</sup> C) <sub>3</sub> H <sub>4</sub> N <sub>4</sub> O <sub>2</sub>	Not specified	Not specified	Labeled compound related to Melamine
Cambridge Isotope Laboratories (CIL)	<sup>13</sup> C <sub>3</sub> -Ammelide	Not explicitly listed, but referenced in literature[1]		<sup>13</sup> C <sub>3</sub> H <sub>4</sub> N <sub>4</sub> O <sub>2</sub>	99% isotopic purity	≥ 98% purity
						Provided in ampoules of 100 µg/ml

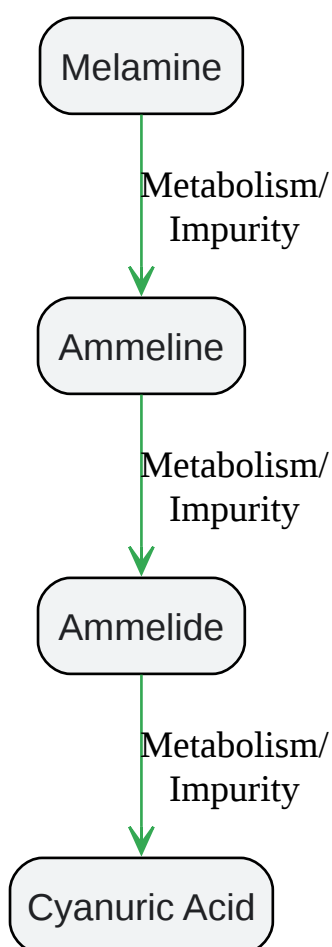
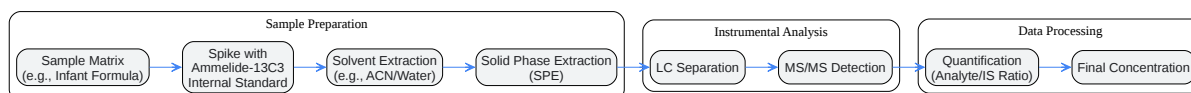
## Experimental Applications and Protocols

**Ammelide-<sup>13</sup>C<sub>3</sub>** is primarily utilized as an internal standard in isotope dilution mass spectrometry methods for the quantitative analysis of melamine and its analogs (ammelide, ammelide, and cyanuric acid) in various matrices, most notably infant formula, milk products,

and other food items.[1][2] Its use helps to correct for matrix effects and variations in sample preparation and instrument response, leading to more accurate and precise measurements.

## Core Application: Isotope Dilution Analysis Workflow

The general workflow for using **Ammelide-13C3** as an internal standard in the analysis of triazine compounds involves sample extraction, cleanup, and subsequent analysis by a chromatographic method coupled to a mass spectrometer.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Determination of melamine, ammeline, ammelide and cyanuric acid in infant formula purchased in Canada by liquid chromatography-tandem mass spectrometry - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Simultaneous determination of melamine, ammelide, ammeline, and cyanuric acid in milk and milk products by gas chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Commercial Suppliers and Technical Applications of Ammelide-13C3: A Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b565212#commercial-suppliers-of-ammelide-13c3]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)